Essential Safety and Logistics for Handling ACHN-975 TFA

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Compound of Interest

Compound Name:	*ACHN-975 TFA*
CAS No.:	*1410809-37-8*
Cat. No.:	*B3047518*

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **ACHN-975 TFA**. Given the absence of a specific Safety Data Sheet (SDS) for **ACHN-975 TFA**, a cautious approach is mandatory. The information herein is based on the known hazards of its trifluoroacetic acid (TFA) salt and general best practices for handling potent, novel research compounds.

ACHN-975 is a selective inhibitor of LpxC, an enzyme essential for the biosynthesis of lipid A in Gram-negative bacteria.[1] While the specific toxicology of ACHN-975 has not been fully elucidated, the trifluoroacetic acid component is known to be corrosive, capable of causing severe skin burns and eye damage. Therefore, **ACHN-975 TFA** must be handled with extreme care to prevent exposure.

Personal Protective Equipment (PPE)

A multi-layered PPE approach is required to minimize the risk of exposure through inhalation, dermal contact, and ingestion.

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PPE Category	Specification	Rationale
Hand Protection	Double gloving with powder-free nitrile gloves. Change outer glove immediately upon contamination or every 30-60 minutes.	Prevents direct skin contact. Double gloving provides an additional barrier in case of a tear or puncture in the outer glove.
Eye Protection	ANSI Z87.1-compliant safety glasses with side shields or chemical splash goggles.	Protects eyes from splashes of solutions containing ACHN-975 TFA.
Face Protection	Face shield, worn in addition to safety glasses or goggles, especially when handling larger quantities or when there is a significant splash risk.	Provides a full facial barrier against splashes and aerosols.
Body Protection	A disposable, low-permeability laboratory coat or gown with long sleeves and tight-fitting cuffs.	Protects skin and personal clothing from contamination.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95 or higher) is recommended when handling the solid compound outside of a certified chemical fume hood to prevent inhalation of fine particles.	Minimizes the risk of inhaling the compound, especially in its powdered form.

Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of the compound and ensuring personnel safety.

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Aspect	Procedure
Handling	All handling of ACHN-975 TFA, both in solid and solution form, should be conducted in a certified chemical fume hood to minimize inhalation exposure. Use appropriate, calibrated equipment for all measurements.
Storage (Solid)	Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents, reducing agents, strong bases, and metals.[2]
Storage (Solution)	Stock solutions should be stored at -20°C for up to one month or at -80°C for up to six months to maintain stability.[3]

Emergency Procedures

Immediate and appropriate action is crucial in the event of an exposure or spill.

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Emergency Situation	First Aid and Spill Response
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.
Spill	Evacuate the area. Wear appropriate PPE, including respiratory protection. Cover the spill with an inert absorbent material (e.g., sand, diatomaceous earth) and collect it into a suitable, closed container for disposal. Do not allow the material to enter drains or waterways.

Disposal Plan

All waste containing **ACHN-975 TFA** must be treated as hazardous waste and disposed of in accordance with all local, state, and federal regulations.

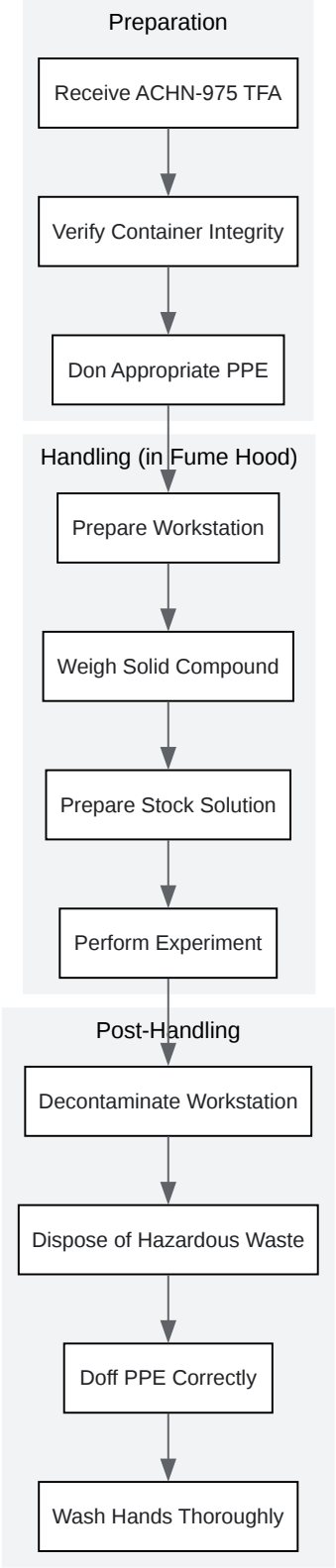
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Waste Type	Disposal Procedure
Solid Waste	Collect in a clearly labeled, sealed container for hazardous chemical waste.
Liquid Waste	Collect in a clearly labeled, sealed container for hazardous chemical waste. Do not dispose of down the drain.
Contaminated PPE	Dispose of as hazardous waste in a designated, sealed container.

Visual Guidance for Safe Handling Workflow

The following diagram illustrates the standard operational workflow for handling **ACHN-975 TFA**, from receipt to disposal, emphasizing critical safety checkpoints.

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Caption: Workflow for Safe Handling of **ACHN-975 TFA**.

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- To cite this document: BenchChem. [Essential Safety and Logistics for Handling ACHN-975 TFA]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3047518/docs#essential-safety-and-logistics-for-handling-achn-975-tfa]

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